O-(Diphenylphosphinyl)hydroxylamine: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name:	*O-(Diphenylphosphinyl)hydroxylamine*
CAS No.:	*72804-96-7*
Cat. No.:	*B1313624*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

O-(Diphenylphosphinyl)hydroxylamine (DPPH) has emerged as a versatile and highly effective reagent in modern organic synthesis. This technical guide provides an in-depth overview of its core applications, focusing on its utility as a potent electrophilic aminating agent. Detailed experimental protocols for key transformations, quantitative data on reaction yields, and mechanistic diagrams are presented to facilitate its practical application in research and development, particularly within the pharmaceutical and agrochemical industries.

Introduction

O-(Diphenylphosphinyl)hydroxylamine, commonly abbreviated as DPPH, is a bench-stable, solid reagent renowned for its ability to deliver an amino group (NH_2) to a wide array of

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nucleophiles.[1][2] Its structure, featuring a hydroxylamine moiety activated by an electron-withdrawing diphenylphosphinyl group, renders the nitrogen atom highly electrophilic. This property is harnessed in a variety of chemical transformations to form carbon-nitrogen (C-N), nitrogen-nitrogen (N-N), oxygen-nitrogen (O-N), and sulfur-nitrogen (S-N) bonds.[3][4] Such bond formations are fundamental in the synthesis of numerous biologically active molecules, making DPPH an invaluable tool in drug discovery and development.[4]

Core Application: Electrophilic Amination

The principal application of DPPH is as an electrophilic aminating agent. It provides a direct and often milder alternative to traditional methods of amination, which may require harsh conditions or the use of less stable or more hazardous reagents like hydroxylamine-O-sulfonic acid.[5] DPPH has been successfully employed for the amination of a diverse range of substrates.

Amination of Carbon Nucleophiles

DPPH reacts efficiently with various carbon-based nucleophiles, offering a straightforward route to primary amines.

- Grignard Reagents and Organolithium Compounds: The reaction of DPPH with Grignard reagents or organolithium compounds provides a direct method for the synthesis of primary amines from the corresponding organometallic precursors.[5]

- Stabilized Carbanions: Enolates derived from esters, ketones, and nitriles, as well as other stabilized carbanions, are readily aminated by DPPH.[1][6] This has been applied in the synthesis of α-amino acids and their derivatives.[6]

- (Hetero)aryl Boronic Acids and Esters: A significant advancement in the use of DPPH is the amination of aryl and heteroaryl boronic acids and their corresponding esters.[7][8][9] This transformation proceeds rapidly at room temperature, exhibits a broad substrate scope with excellent functional group tolerance, and is particularly effective for the synthesis of electron-deficient anilines, which can be challenging to prepare via other methods.[1][7][8][9][10]

Amination of Heteroatomic Nucleophiles

DPPH is also a reliable reagent for the amination of various heteroatoms.

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- N-Amination of Amines and Heterocycles: Primary and secondary amines can be N-aminated using DPPH after deprotonation.[2] This method is also highly effective for the N-amination of nitrogen-containing heterocycles such as indoles, carbazoles, imidazoles, and xanthines.[2][5]

- S-Imination of Thioethers: Recent studies have demonstrated the utility of DPPH for the S-imination of thioethers to form free-NH sulfilimines under mild, metal-free conditions. This methodology is compatible with complex molecules, including peptides and natural products.

Quantitative Data Presentation

The following tables summarize the yields of primary amines obtained from the electrophilic amination of various nucleophiles with **O-(Diphenylphosphinyl)hydroxylamine** under optimized conditions.

Table 1: Amination of Grignard Reagents

Grignard Reagent	Amine Product	Yield (%)
Isopropylmagnesium bromide	Isopropylamine	36
t-Butylmagnesium chloride	t-Butylamine	34
Cyclohexylmagnesium bromide	Cyclohexylamine	50

Data sourced from a comparative study of amination reagents.[5]

Table 2: N-Amination of Indole Derivatives

Substrate	Product	Yield (%)
Indole	1-Aminoindole	52
Skatole (3-Methylindole)	1-Amino-3-methylindole	62
Carbazole	9-Aminocarbazole	58

Yields obtained via an improved one-flask procedure.[5]

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Table 3: Amination of (Hetero)aryl Boronic Acids

Aryl Boronic Acid	Aniline Product	Yield (%)
4-Fluorophenylboronic acid	4-Fluoroaniline	83
4-(Trifluoromethyl)phenylboronic acid	4-(Trifluoromethyl)aniline	78
4-Biphenylboronic acid	4-Aminobiphenyl	95
3-Thiopheneboronic acid	3-Aminothiophene	67

Reactions performed at room temperature.[10]

Experimental Protocols

General Procedure for the Amination of Aryl Boronic Acids

This protocol is adapted from a recently developed method for the rapid and general amination of (hetero)aryl boronic acids.[7]

Materials:

- (Hetero)aryl boronic acid (1.0 equiv)
- **O-(Diphenylphosphinyl)hydroxylamine** (DPPH) (1.5 equiv)
- Potassium hydroxide (KOH) (3.0 equiv)
- Dimethylformamide (DMF)

Procedure:

- To a vial charged with the (hetero)aryl boronic acid, add a solution of potassium hydroxide in DMF.

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- To the resulting mixture, add a solution of **O-(diphenylphosphinyl)hydroxylamine** in DMF.
- Stir the reaction mixture at room temperature for 2 hours.
- Upon completion, quench the reaction with water and extract the product with an appropriate organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to afford the desired primary aniline.

N-Amination of Indole

This protocol describes a one-flask procedure for the N-amination of indoles.[5]

Materials:

- Indole (1.0 equiv)
- Potassium hydroxide (KOH) (a catalytic amount)
- **O-(Diphenylphosphinyl)hydroxylamine** (DPPH) (1.67 equiv)
- Dimethylformamide (DMF)

Procedure:

- To a solution of indole and potassium hydroxide in dimethylformamide, add a solution of **O-(diphenylphosphinyl)hydroxylamine** in dimethylformamide.
- Stir the reaction mixture at 60-65 °C for 3 hours.
- After cooling to room temperature, add water to the reaction mixture.
- Extract the product with benzene (or another suitable organic solvent).
- Dry the combined organic extracts over magnesium sulfate and filter.

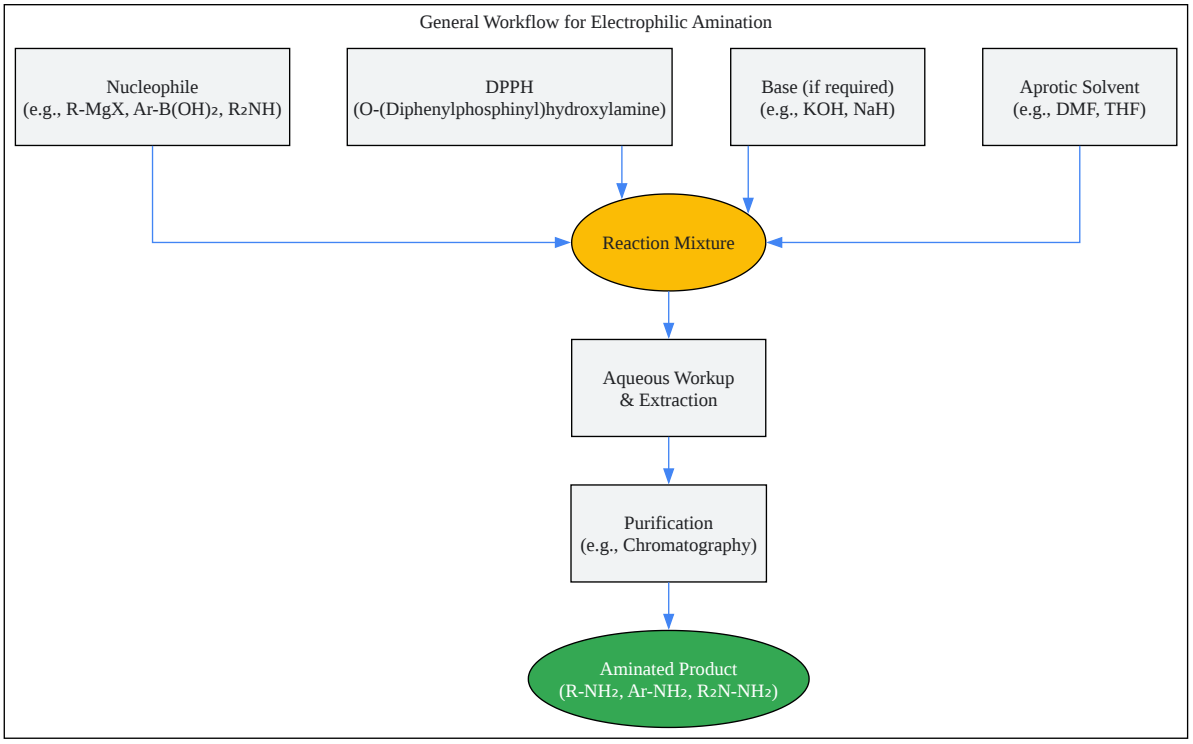
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- Concentrate the filtrate under reduced pressure and purify the residue by an appropriate method (e.g., chromatography or recrystallization) to yield 1-aminoindole.

Mechanistic Insights and Visualizations

The following diagrams illustrate the key reaction pathways and workflows involving **O-(Diphenylphosphinyl)hydroxylamine**.

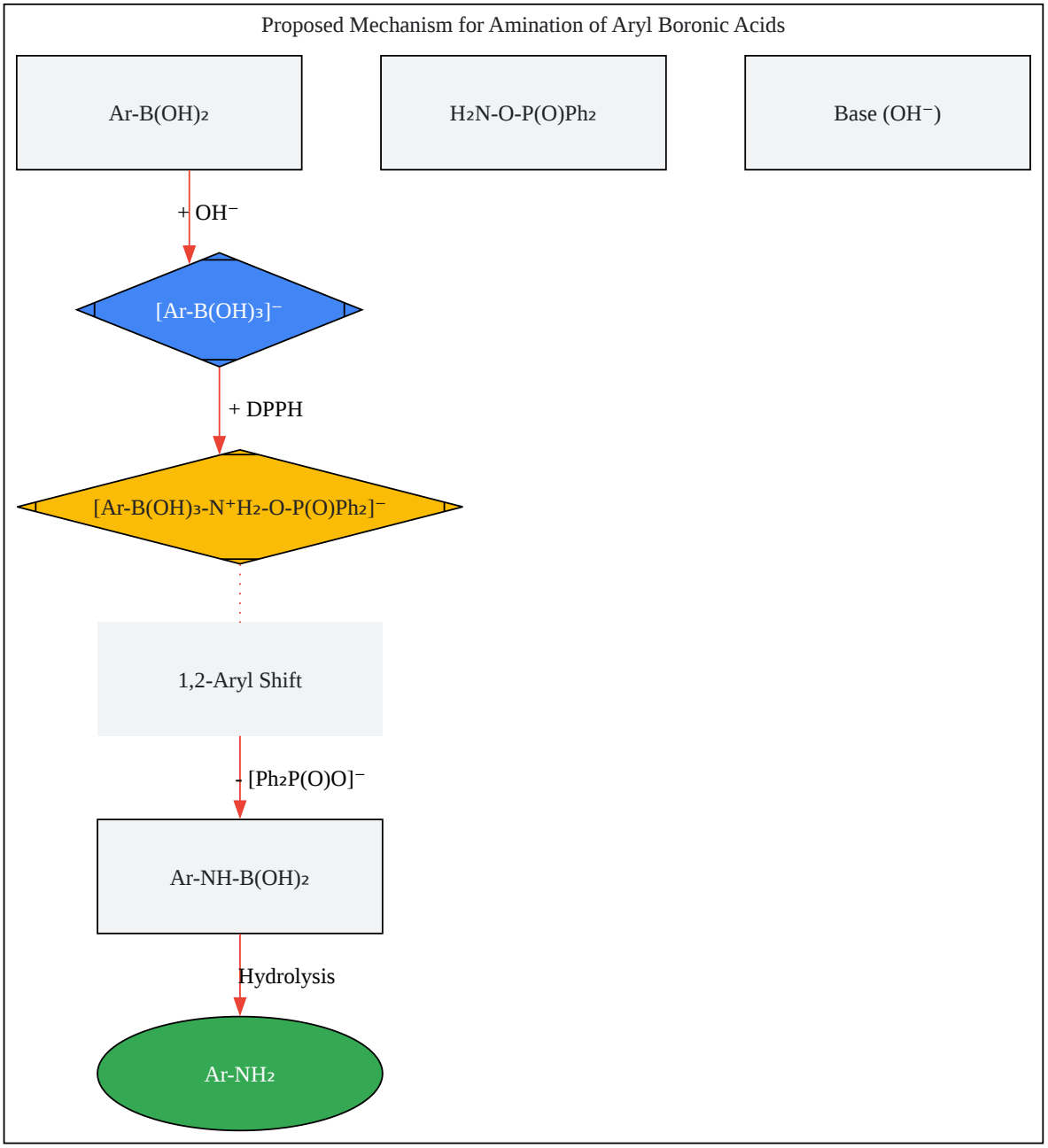
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Caption: General experimental workflow for electrophilic amination using DPPH.

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